

# 3-[(4-Chlorophenyl)amino]propan-1-ol chemical safety data

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## Compound of Interest

Compound Name:	3-[(4-Chlorophenyl)amino]propan-1-ol
CAS No.:	69380-37-6
Cat. No.:	B2511358

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An In-depth Technical Guide to the Chemical Safety of **3-[(4-Chlorophenyl)amino]propan-1-ol**

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### Abstract

This technical guide provides a comprehensive overview of the chemical safety data for **3-[(4-Chlorophenyl)amino]propan-1-ol** (CAS No: 68208-26-4) and its enantiomeric forms.

Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical information on hazard identification, toxicological properties, safe handling protocols, and emergency procedures. By elucidating the causality behind safety measures, this guide aims to foster a culture of safety and ensure the well-being of laboratory personnel working with this compound. All data and protocols are grounded in authoritative sources to ensure scientific integrity and trustworthiness.

## Introduction and Chemical Identity

**3-[(4-Chlorophenyl)amino]propan-1-ol** and its stereoisomers are important intermediates in organic synthesis, particularly in the preparation of pharmacologically active compounds.[1] Understanding the chemical safety profile of these molecules is paramount for mitigating risks in a research and development setting. This guide provides a detailed examination of the known hazards and the requisite safety protocols for handling this class of compounds.

Chemical Identification:

Compound	CAS Number	Molecular Formula	Molecular Weight
3-amino-3-(4-chlorophenyl)propan-1-ol	68208-26-4	C <sub>9</sub> H <sub>12</sub> ClNO	185.65 g/mol
(R)-3-Amino-3-(4-chlorophenyl)propan-1-ol	1213362-28-7	C <sub>9</sub> H <sub>12</sub> ClNO	185.65 g/mol
(S)-3-Amino-3-(4-chlorophenyl)propan-1-ol	886061-26-3	C <sub>9</sub> H <sub>12</sub> ClNO	185.65 g/mol

## Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. **3-[(4-Chlorophenyl)amino]propan-1-ol** is classified as a hazardous substance.

GHS Pictogram:

Signal Word: Warning[2][3]

GHS Hazard Statements:

Code	Statement	Source
H302	Harmful if swallowed	[2][3][4]
H315	Causes skin irritation	[2][3][4]
H319	Causes serious eye irritation	[2][3][4]
H335	May cause respiratory irritation	[4]

#### GHS Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheets.[2][5]

Key statements include:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[5][6]
- Response: P301+P317 (IF SWALLOWED: Get medical help), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2][3][5]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[5]
- Disposal: P501 (Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations).[2][5]

## Toxicological Profile

The primary routes of exposure to **3-[(4-Chlorophenyl)amino]propan-1-ol** are ingestion, skin contact, eye contact, and inhalation. The available data indicates that the compound is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system.[2][3][4][7]

Exposure Route	Potential Health Effects	Supporting Evidence
Ingestion	Harmful if swallowed. May cause irritation of the digestive tract.[7]	Classified as Acute Toxicity, Oral, Category 4.[4]
Skin Contact	Causes skin irritation. May be harmful if absorbed through the skin.[7]	Classified as Skin Irritation, Category 2.[4]
Eye Contact	Causes serious eye irritation.	Classified as Serious Eye Irritation, Category 2A.[4]
Inhalation	May cause respiratory tract irritation.[7]	Classified as Specific target organ toxicity — single exposure, Category 3.[4]

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) are not readily available in the public domain from the conducted searches. Further toxicological studies would be required to establish a more detailed dose-response profile.

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential to minimize exposure and ensure a safe working environment.

### 4.1. Engineering Controls

- Ventilation: Handle in a well-ventilated place.[5][8] The use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[7]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

### 4.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]

- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[7] Gloves must be inspected prior to use and should be selected based on the specifications of EU Directive 89/686/EEC and the standard EN 374.[5][8] Wear impervious, flame-retardant protective clothing.[5][8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[5][7]

#### 4.3. Hygiene Measures

- Do not eat, drink, or smoke when using this product.[5][9]
- Wash hands thoroughly after handling and before breaks.[5][9]

#### 4.4. Storage Conditions

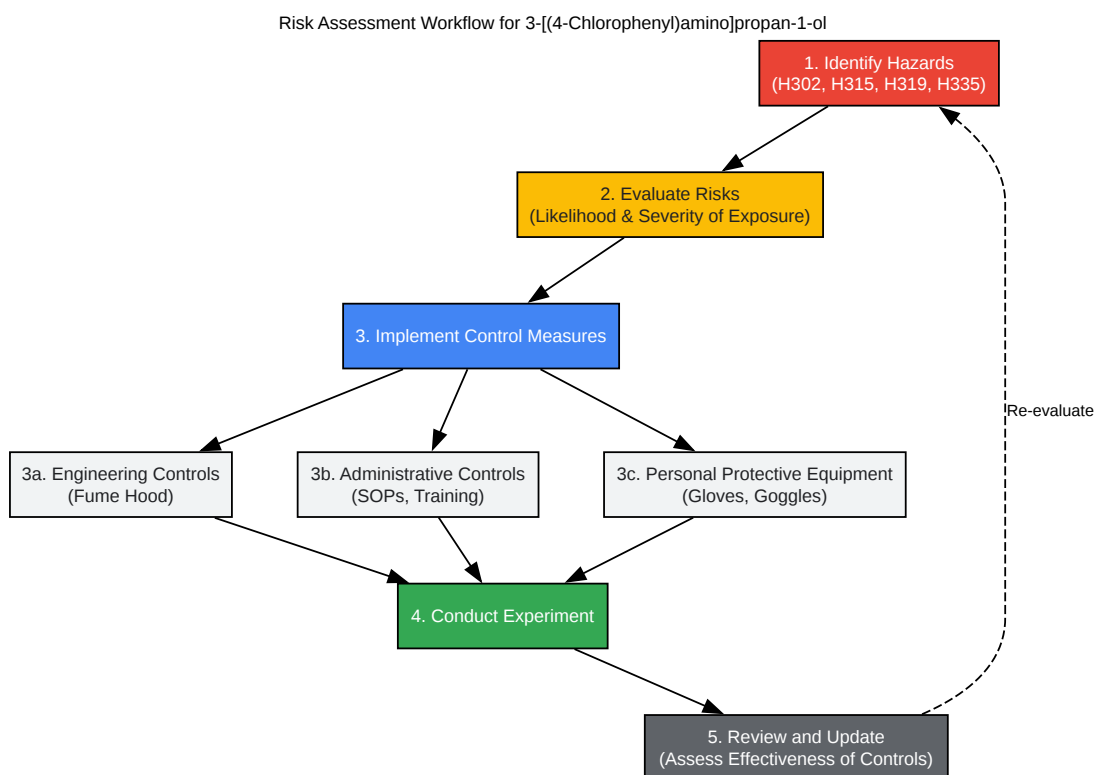
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8][10]
- Recommended storage temperatures may vary, with some sources suggesting refrigeration (2-8°C).[11]
- Store away from incompatible materials such as strong oxidizing agents.[12]

## Experimental Workflows and Risk Assessment

A systematic approach to risk assessment is crucial before commencing any experimental work with **3-[(4-Chlorophenyl)amino]propan-1-ol**.

### 5.1. Risk Assessment Workflow

The following diagram illustrates a typical risk assessment workflow for handling this chemical.



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Caption: A workflow for assessing and mitigating risks associated with handling **3-[(4-Chlorophenyl)amino]propan-1-ol**.

## 5.2. Step-by-Step Protocol for Handling and Use

- Preparation: Before handling, ensure all necessary engineering controls are functioning correctly and all required PPE is available and in good condition. Review the Safety Data

Sheet (SDS).

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure. Avoid the formation of dust and aerosols.[5][8]
- Reaction Setup: Set up the reaction in a well-ventilated area, preferably within a fume hood. Ensure all glassware is properly secured.
- Post-Reaction Work-up: Quench the reaction and perform extractions within the fume hood.
- Decontamination and Waste Disposal: Decontaminate all surfaces and equipment after use. Dispose of chemical waste in appropriately labeled containers according to institutional and local regulations.[5]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

### 6.1. First-Aid Measures

Exposure	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[8] Seek immediate medical attention.[13]
Skin Contact	Immediately remove all contaminated clothing. [13] Wash the affected area with plenty of soap and water for at least 15 minutes.[7][8] Seek medical attention if irritation occurs.[5]
Eye Contact	Immediately rinse with water for several minutes, holding the eyelids open.[5][13] Remove contact lenses if present and easy to do. Continue rinsing.[5][13] Seek immediate medical attention.[13]
Ingestion	Rinse mouth with water.[5][8] Do NOT induce vomiting.[8][13] Never give anything by mouth to an unconscious person.[8] Call a physician or Poison Control Center immediately.[8]

## 6.2. Accidental Release Measures

- Evacuation: Evacuate personnel from the affected area.[8]
- Ventilation: Ensure adequate ventilation.[8]
- Ignition Sources: Remove all sources of ignition.[5][8]
- Containment and Clean-up: Wear appropriate PPE.[8] Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[5][7] Do not let the chemical enter drains.[5][8]
- Disposal: Dispose of the collected material in accordance with local, state, and federal regulations.[5]

### 6.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

## Conclusion

While **3-[(4-Chlorophenyl)amino]propan-1-ol** is a valuable chemical intermediate, it presents moderate health hazards that necessitate careful handling. A thorough understanding of its toxicological profile, coupled with the consistent application of engineering controls, personal protective equipment, and safe work practices, is essential for mitigating risks. This guide provides the foundational knowledge for researchers and drug development professionals to work safely with this compound. It is imperative to always consult the most current Safety Data Sheet before use and to adhere to all institutional safety protocols.

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